

Application Note: Calculating Plasma Free Fatty Acid Flux from ^{13}C -Palmitate Infusion Data

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Compound of Interest

Compound Name: *Palmitic acid- ^{13}C sodium*

Cat. No.: *B15585635*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The study of fatty acid metabolism is crucial for understanding a variety of diseases, including type 2 diabetes, obesity, and atherosclerosis.[1] Plasma free fatty acids (FFAs) are a major energy source for many tissues and their turnover, or flux, is a key indicator of metabolic status. Stable isotope tracers, such as [U- ^{13}C]palmitate, combined with mass spectrometry, provide a safe and powerful tool for quantifying FFA kinetics in vivo.[2][3] This application note provides a detailed protocol for measuring systemic plasma FFA flux using a continuous infusion of [U- ^{13}C]palmitate, including subject preparation, experimental procedures, sample analysis, and data calculation.

Principle of the Method

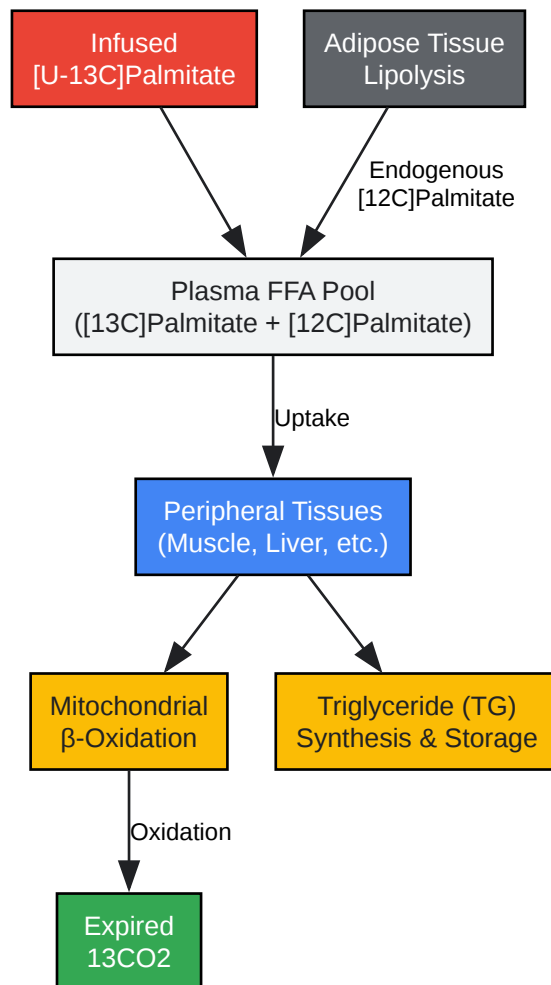
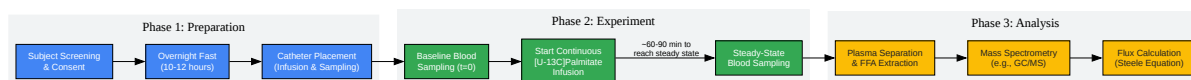
The method is based on the principle of isotope dilution. A known amount of a stable isotope-labeled fatty acid, [U- ^{13}C]palmitate, is infused intravenously at a constant rate.[4] This tracer mixes with the body's endogenous pool of unlabeled palmitate. By measuring the isotopic enrichment of plasma palmitate once a steady state is achieved, the rate at which endogenous palmitate appears in the circulation (Rate of Appearance, R_a) can be calculated.[5] This is

because at steady state, the rate of tracer infusion is balanced by its dilution from endogenous sources.

Palmitate is often used as a tracer because it is one of the most abundant FFAs in plasma. The flux of palmitate can be used to estimate the total FFA flux by accounting for its proportional contribution to the total FFA concentration.^[4] The analysis of ¹³C enrichment is typically performed using Gas Chromatography/Mass Spectrometry (GC/MS), Gas Chromatography/Combustion/Isotope Ratio Mass Spectrometry (GC/C/IRMS), or Liquid Chromatography-Mass Spectrometry (LC-MS).^[6]^[7]

Experimental Workflow and Metabolic Fate

The overall experimental process involves careful preparation of the subject, precise execution of the infusion protocol, and detailed analysis of collected samples.



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